Technical Guide: Solubility Profile and Solvent Selection for Pivalaldehyde Oxime

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Pivalaldehyde oxime*
CAS No.:	*637-91-2*
Cat. No.:	*B1365898*

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Executive Summary

Pivalaldehyde oxime (2,2-Dimethylpropanal oxime) is a critical intermediate in the synthesis of sterically hindered amines, nitriles, and agrochemicals. Its unique structure—combining a bulky, hydrophobic tert-butyl group with a polar, amphoteric oxime moiety—creates a distinct solubility landscape.

While often treated as a generic organic solid, its low melting point (41–42 °C) and potential for sublimation require precise solvent selection to avoid yield loss during isolation or phase separation issues during extraction. This guide synthesizes empirical data with predictive solubility parameters to optimize your experimental workflows.

Physicochemical Characterization

Understanding the solute's fundamental properties is the first step in rational solvent selection.

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Property	Value	Technical Note
CAS Number	637-91-2	Distinct from Pivalaldehyde (630-19-3)
Molecular Formula	$C_5H_{11}NO$	MW: 101.15 g/mol
Physical State	Solid (Leaflets)	Low melting point requires cold handling.
Melting Point	41–42 °C	Solute may "oil out" rather than crystallize if temp > 40°C.
Boiling Point	65 °C (20 Torr)	Volatile; avoid high-vac drying for extended periods.
pKa	~11.2 (Predicted)	Weakly acidic oxime proton; deprotonates in strong base.

Solubility Landscape

The solubility of **pivalaldehyde oxime** is governed by the competition between the lipophilic tert-butyl tail and the hydrogen-bonding oxime head group (

).

Empirical Solubility Matrix

The following data categorizes solvents based on their interaction efficiency with **pivalaldehyde oxime** at 25 °C.

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Solvent Class	Representative Solvents	Solubility Status	Mechanistic Insight
Polar Protic	Methanol, Ethanol, Isopropanol	High	Strong H-bond donor/acceptor interactions with the oxime group match the solute's amphoteric nature. Preferred for reactions.
Polar Aprotic	DMSO, DMF, Acetonitrile	High	Dipole-dipole interactions stabilize the polar N-OH bond.
Ethers/Esters	THF, Ethyl Acetate, Diethyl Ether	Moderate to High	Excellent for extraction. The tert-butyl group drives solubility in these moderately polar solvents.
Chlorinated	Dichloromethane (DCM), Chloroform	High	Good general solvency; useful for liquid-liquid extraction from aqueous phases.
Aliphatic Hydrocarbons	Hexane, Heptane, Cyclohexane	Low to Moderate	The polar oxime head group reduces solubility compared to the parent aldehyde. Used as anti-solvents.
Aqueous	Water, Brine	Insoluble	The hydrophobic bulk of the tert-butyl group dominates. Insoluble < pH 10.

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Recrystallization Strategy

A binary solvent system is the "Gold Standard" for purifying **pivalaldehyde oxime**.

- Primary Solvent: Ethanol (warm)
- Anti-Solvent: Water (dropwise addition)
- Target: 60% Aqueous Ethanol (v/v)
- Protocol: Dissolve saturation amount in ethanol at 35 °C (just below MP), then add water until turbidity persists. Cool to 0–4 °C.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Do not rely on literature values for critical process scale-up. Use this self-validating workflow to determine exact solubility (

) in your specific solvent system.

Objective: Determine saturation concentration (

) in mg/mL at

.

- Preparation: Weigh a clean, dry scintillation vial (

).
- Saturation: Add solvent (e.g., 5.0 mL) to the vial.[1] Add **pivalaldehyde oxime** in excess until solid persists.
- Equilibration: Agitate at

  for 4 hours. Critical: Ensure solid phase remains present.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter into a pre-weighed vessel (

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).

- Quantification:
  - Weigh the vessel with solution (

).
  - Evaporate solvent under nitrogen stream (avoid heat > 30°C to prevent sublimation).
  - Weigh the dried residue (

).
- Calculation:

Visualization: Solubility Determination Workflow

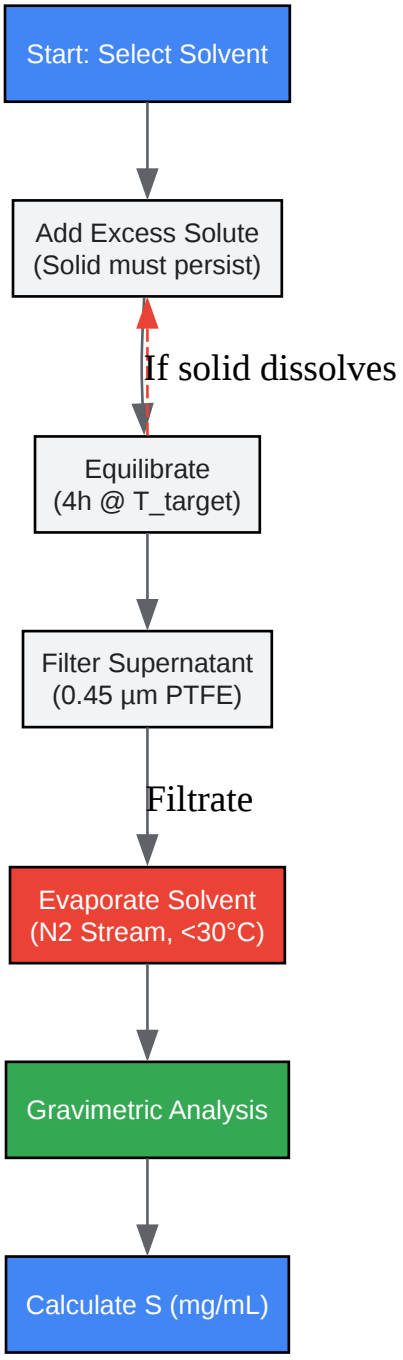

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Figure 1: Step-by-step gravimetric workflow for determining the solubility limit of **pivalaldehyde oxime**.

Solvent Selection Logic for Synthesis

Choosing the right solvent impacts reaction kinetics and isolation ease.

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Reaction Medium Selection

- Oximation Reactions: Use Aqueous Ethanol (1:1).
  - Why: Hydroxylamine salts (reagents) are water-soluble; Pivalaldehyde (reactant) is organic-soluble. Ethanol acts as a phase transfer co-solvent, ensuring homogeneity.
- Reduction/Alkylation: Use THF or Diethyl Ether.
  - Why: Aprotic solvents prevent side reactions with electrophiles and solubilize the oxime well.

Visualization: Solvent Decision Tree

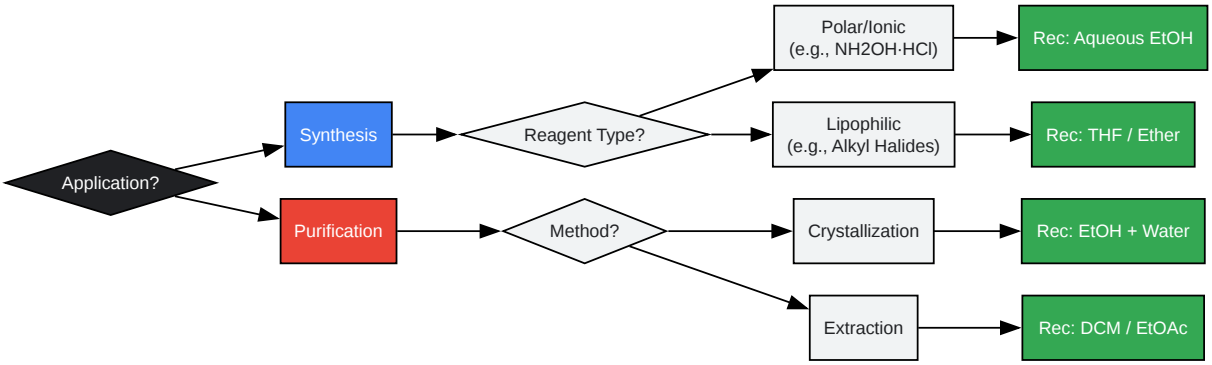

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Figure 2: Decision logic for selecting the optimal solvent based on the intended chemical application.

Safety & Stability Considerations

- Hydrolysis Risk: In the presence of strong aqueous acids (pH < 2), **pivalaldehyde oxime** hydrolyzes back to pivalaldehyde and hydroxylamine. Avoid prolonged exposure to acidic aqueous solvents.

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- Thermal Instability: While stable at room temperature, oximes can undergo Beckmann rearrangement at high temperatures (>100°C) or in the presence of acid chlorides. Do not use high-boiling solvents (e.g., Toluene, Xylene) for recrystallization requiring reflux, as the MP is low (41°C).
- Sublimation: The compound has significant vapor pressure. Store in sealed containers at 2–8 °C.

References

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Sources

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